

Personal protective equipment for handling Ethyl phenethyl ether

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl phenethyl ether

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Essential Safety and Handling Guide for Ethyl Phenethyl Ether

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential information for the safe handling and disposal of **Ethyl Phenethyl Ether** (CAS 1817-90-9), also known as 2-ethoxyethylbenzene. Adherence to these procedures is critical to minimize risks and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl phenethyl ether is a combustible liquid that can cause skin and eye irritation.^[1] Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against exposure.

Recommended Personal Protective Equipment

Protection Type	Specific Recommendations	Purpose
Eye Protection	Safety glasses with side shields, safety goggles, or a face shield. [2]	To prevent eye contact from splashes or vapors.
Hand Protection	Neoprene or nitrile gloves are recommended. Rubber, PVC, and latex are not recommended for heavy use. [2]	To protect skin from direct contact.
Respiratory Protection	A NIOSH-approved air-purifying respirator with organic-vapor cartridges should be used in a well-ventilated area. For large spills or unknown concentrations, a NIOSH-approved self-contained breathing apparatus (SCBA) with a full face-piece is necessary. [2]	To prevent inhalation of vapors.
Body Protection	Flame-retardant and chemical-resistant clothing (e.g., Nomex, Proban). For large spills, full protective clothing is required. [2]	To protect skin and clothing from splashes and contamination.

Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are crucial to prevent accidents and maintain the chemical's integrity.

Step-by-Step Handling Procedure:

- Ventilation: Always handle **Ethyl phenethyl ether** in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)

- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. No smoking in the handling area.[\[2\]](#)
- Grounding: Ground and bond containers and equipment when transferring the material to prevent static discharge.[\[2\]](#)
- Personal Hygiene: Avoid contact with eyes, skin, and clothing. Do not ingest or breathe vapors. Wash hands thoroughly after handling.[\[2\]](#)
- Tools: Use only non-sparking tools.[\[2\]](#)

Storage Plan:

- Store in a cool, dry, and well-ventilated area away from heat sources and direct sunlight.[\[1\]](#)
- Keep containers tightly closed to minimize air contact.[\[1\]](#)
- Store separately from incompatible materials such as strong oxidizing agents, acids, and bases.[\[1\]](#)

Emergency Procedures: Spill and Exposure Response

Accidents can happen, and a clear, rehearsed emergency plan is vital.

Spill Cleanup Protocol:

- Evacuate and Ventilate: Immediately evacuate unnecessary personnel and ensure the area is well-ventilated.
- Eliminate Ignition Sources: Remove all sources of ignition from the spill area.
- Containment: Use non-sparking tools and an inert, non-combustible absorbent material (e.g., vermiculite, dry sand, earth) to contain the spill. Do not use combustible materials like sawdust.[\[2\]](#)
- Collection: Place the absorbed material into a labeled, groundable metal container for disposal.

- Decontamination: Clean the spill area thoroughly.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek medical attention if irritation persists.[3]
- Skin Contact: Take off contaminated clothing immediately and rinse the affected skin area with plenty of water.[3]
- Inhalation: Move the person to fresh air and keep them at rest in a position comfortable for breathing. Seek medical attention if symptoms develop.[3]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[3]

Disposal Plan

Dispose of **Ethyl phenethyl ether** and any contaminated materials in accordance with all applicable local, state, and federal regulations.[1]

Waste Disposal Steps:

- Containerization: Collect waste in a suitable, labeled, and tightly sealed container.
- Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name.
- Storage: Store the waste container in a designated hazardous waste accumulation area.
- Professional Disposal: Arrange for pickup and disposal by a licensed professional waste disposal service. Do not pour down the drain.

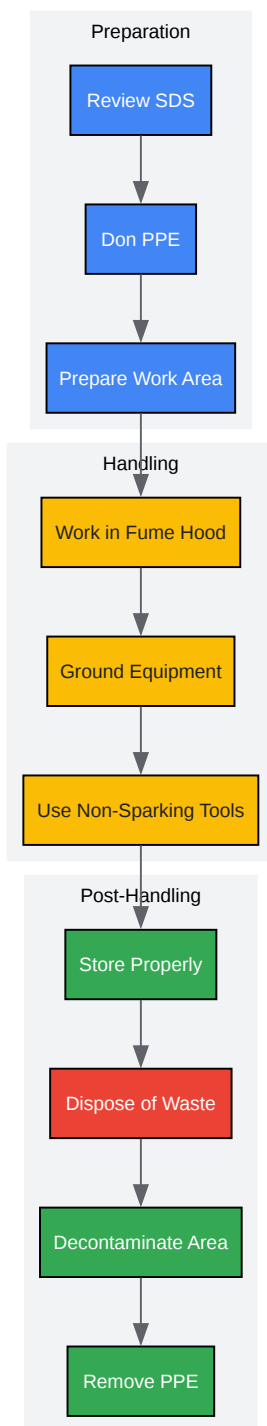
Physical and Chemical Properties

Property	Value
CAS Number	1817-90-9
Molecular Formula	C10H14O
Molecular Weight	150.22 g/mol
Appearance	Colorless liquid
Boiling Point	194.3°C at 760 mmHg
Flash Point	68.1°C
Density	0.929 g/cm ³
Vapor Pressure	0.623 mmHg at 25°C

Source:[[4](#)]

Workflow for Handling Ethyl Phenethyl Ether

Workflow for Safe Handling of Ethyl Phenethyl Ether

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Caption: This diagram outlines the procedural workflow for the safe handling of **Ethyl phenethyl ether**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl phenethyl ether]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160851#personal-protective-equipment-for-handling-ethyl-phenethyl-ether]

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